

# side-by-side analysis of different TiO<sub>2</sub> morphologies from titanium (IV) sulfate

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## Compound of Interest

Compound Name: *Titanium (IV) Sulfate*

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A comparative analysis of titanium dioxide (TiO<sub>2</sub>) morphologies synthesized from **titanium (IV) sulfate** is presented for researchers, scientists, and drug development professionals. This guide provides an objective comparison of the synthesis and performance of TiO<sub>2</sub> nanoparticles, nanobelts, and nanotubes, supported by experimental data.

The synthesis of distinct TiO<sub>2</sub> morphologies from a common precursor, titanium (IV) oxysulfate (a hydrated form of titanium sulfate), is highly dependent on the chosen synthesis route and reaction parameters. This analysis focuses on sol-gel and hydrothermal methods to produce nanoparticles, nanobelts, and nanotubes, highlighting the influence of key experimental conditions on the final material properties.

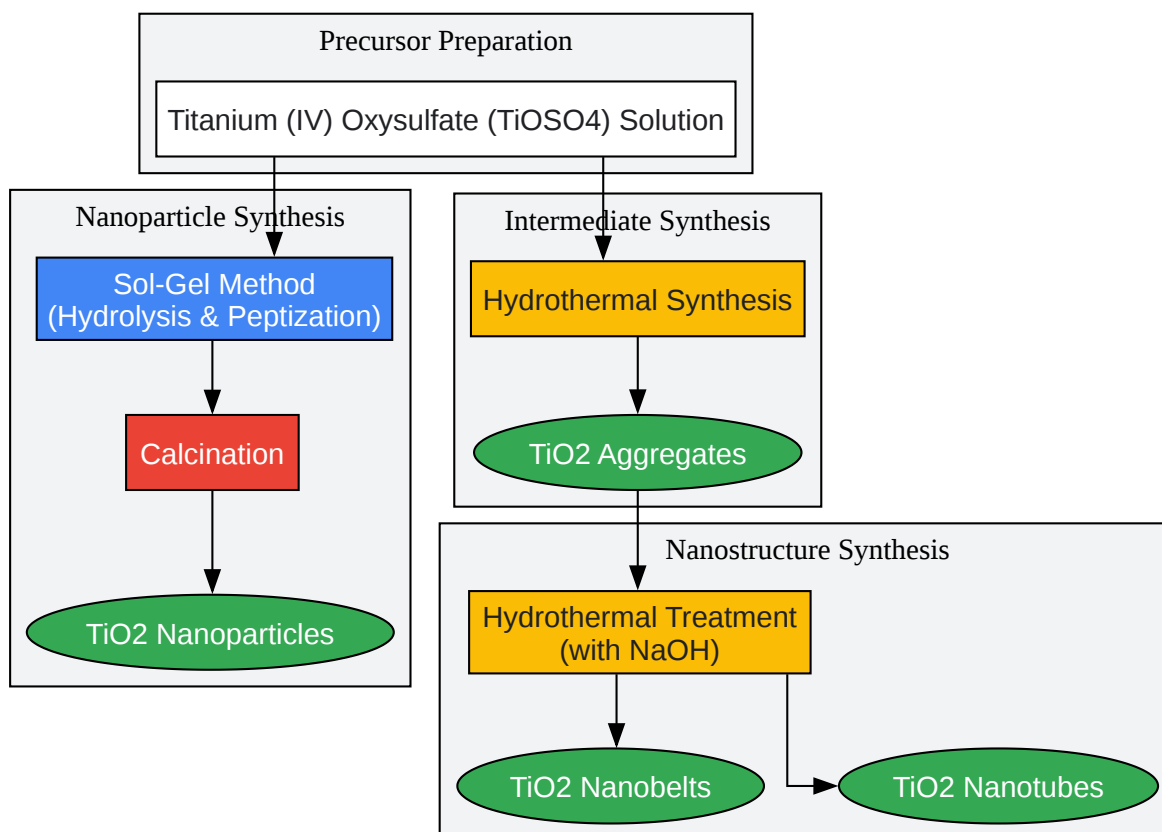
## Comparative Data of TiO<sub>2</sub> Morphologies

The following table summarizes the synthesis conditions and resulting properties for TiO<sub>2</sub> nanoparticles, nanobelts, and nanotubes derived from titanium (IV) oxysulfate.

Parameter	TiO <sub>2</sub> Nanoparticles (Sol-Gel)[1][2]	TiO <sub>2</sub> Nanoparticles (Hydrothermal)	TiO <sub>2</sub> Nanobelts (Hydrothermal)	TiO <sub>2</sub> Nanotubes (Hydrothermal)
Synthesis Method	Sol-Gel	Hydrothermal	Hydrothermal (from aggregates)	Hydrothermal (from aggregates)
Precursor Concentration	0.2–0.5 M TiOSO <sub>4</sub> [1]	2.5 M TiOSO <sub>4</sub>	Not specified (uses aggregates)	Not specified (uses aggregates)
Reaction Temperature	Peptization: 40–70°C, Calcination: 300–700°C[1][2]	100–220°C	220°C	150°C
Reaction Time	Aging time > 24 h[2]	6 h	360 min	180 min
pH / Additives	pH 5–9 (NH <sub>4</sub> OH), Peptization with HNO <sub>3</sub> [1][2]	Not specified	10 M NaOH	10 M NaOH
Resulting Crystal Phase	Anatase, Anatase-Brookite mixture[1][2]	Anatase	Anatase	Anatase
Morphology & Size	Nanoparticles, 8–22 nm[3]	Aggregates of nanoparticles	Nanobelts	Nanotubes
Specific Surface Area	Up to 157.0 m <sup>2</sup> /g[2]	High specific surface area	Not specified	Not specified
Photocatalytic Activity	High (e.g., 98% degradation of Methylene Blue) [1]	Not specified	Not specified	Not specified

## Experimental Workflows and Influencing Factors

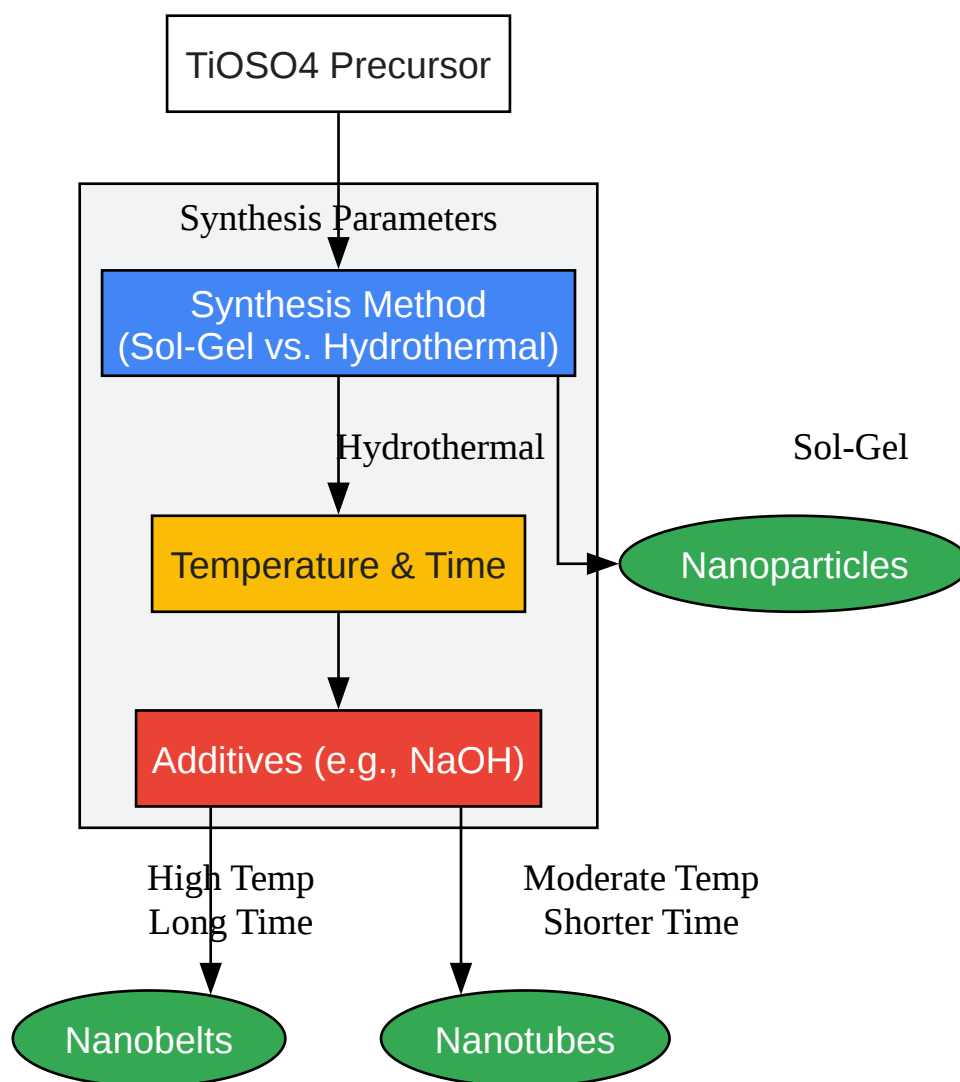
The synthesis of different  $\text{TiO}_2$  morphologies from titanium (IV) oxysulfate involves distinct experimental pathways. The sol-gel method typically leads to nanoparticles, while a multi-step hydrothermal process can yield more complex structures like nanobelts and nanotubes.



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Experimental workflow for  $\text{TiO}_2$  synthesis.

The final morphology of the  $\text{TiO}_2$  nanostructure is critically influenced by key synthesis parameters. Temperature, time, and the use of additives such as NaOH are determining factors in the transformation of  $\text{TiO}_2$  aggregates into either nanobelts or nanotubes.



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Influence of synthesis parameters on morphology.

## Experimental Protocols

### Synthesis of TiO<sub>2</sub> Nanoparticles (Sol-Gel Method)

This protocol is adapted from studies on the sol-gel synthesis of TiO<sub>2</sub> from titanium oxysulfate.

[1][2]

- **Precursor Solution Preparation:** A 0.2–0.5 M solution of titanium oxysulfate (TiOSO<sub>4</sub>) is prepared in deionized water.

- **Precipitation:** The  $\text{TiOSO}_4$  solution is neutralized to a pH of 7.0 by the addition of ammonium hydroxide ( $\text{NH}_4\text{OH}$ ), leading to the precipitation of titanium hydroxide.
- **Peptization:** The precipitate is washed and then peptized by adding nitric acid ( $\text{HNO}_3$ ) to adjust the pH to a value between 4 and 5. The mixture is stirred at a temperature of 40–70°C.
- **Aging:** The resulting sol is aged for over 24 hours to promote the growth of nanoparticles.
- **Drying and Calcination:** The gel is dried at approximately 100°C to remove the solvent, followed by calcination at a temperature between 300°C and 700°C to obtain crystalline  $\text{TiO}_2$  nanoparticles. The final crystal phase (anatase or anatase-brookite) is dependent on the calcination temperature and precursor concentration.<sup>[1][2]</sup>

## Synthesis of $\text{TiO}_2$ Aggregates (Hydrothermal Method)

This protocol is based on the initial step described by Al-Hadeethi et al. (2021) for creating a precursor for nanobelt and nanotube synthesis.

- **Precursor Solution Preparation:** A 2.5 M solution of titanium (IV) oxysulfate hydrate ( $\text{TiOSO}_4$ ) is prepared by dissolving 6.4 g of  $\text{TiOSO}_4$  in 16 mL of distilled water with constant stirring at 45°C for 2 hours.
- **Hydrothermal Treatment:** The clear solution is transferred to a Teflon-lined stainless-steel autoclave. The autoclave is heated to a temperature between 100°C and 220°C for 6 hours.
- **Product Recovery:** After cooling, the resulting white precipitate ( $\text{TiO}_2$  aggregates) is collected, washed with deionized water, and dried.

## Synthesis of $\text{TiO}_2$ Nanobelts and Nanotubes (Hydrothermal Method from Aggregates)

This protocol follows the second stage of the synthesis described by Al-Hadeethi et al. (2021).

- **Suspension Preparation:** 0.5 g of the previously synthesized  $\text{TiO}_2$  aggregates are dispersed in a 10 M sodium hydroxide ( $\text{NaOH}$ ) solution within a Teflon-lined autoclave, filling it to 80% capacity.

- Hydrothermal Treatment for Nanobelts: To synthesize nanobelts, the autoclave is heated to 220°C and maintained for 360 minutes.
- Hydrothermal Treatment for Nanotubes: For the synthesis of nanotubes, the autoclave is heated to 150°C and maintained for 180 minutes.
- Washing and Annealing: After the hydrothermal treatment, the products are washed thoroughly with deionized water until a neutral pH is achieved. The washed product is then dried and annealed in air at 500°C for 30 minutes to improve crystallinity.

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